

JB170 solubility and stock solution preparation

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Compound of Interest

Compound Name: JB170

Cat. No.: B8201647

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Application Notes and Protocols: JB170 For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **JB170** and a comprehensive protocol for the preparation of its stock solution for in-vitro and in-vivo studies.

JB170 Solubility

JB170 exhibits solubility in dimethyl sulfoxide (DMSO). For optimal dissolution, the use of physical methods such as ultrasonic treatment is recommended.

Solvent	Solubility	Molar Concentration	Notes
DMSO	100 mg/mL	103.80 mM	Ultrasonic treatment may be required for complete dissolution. [1]

Experimental Protocol: JB170 Stock Solution Preparation

This protocol outlines the procedure for preparing a 100 mM stock solution of **JB170** in DMSO.

Materials:

- **JB170** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

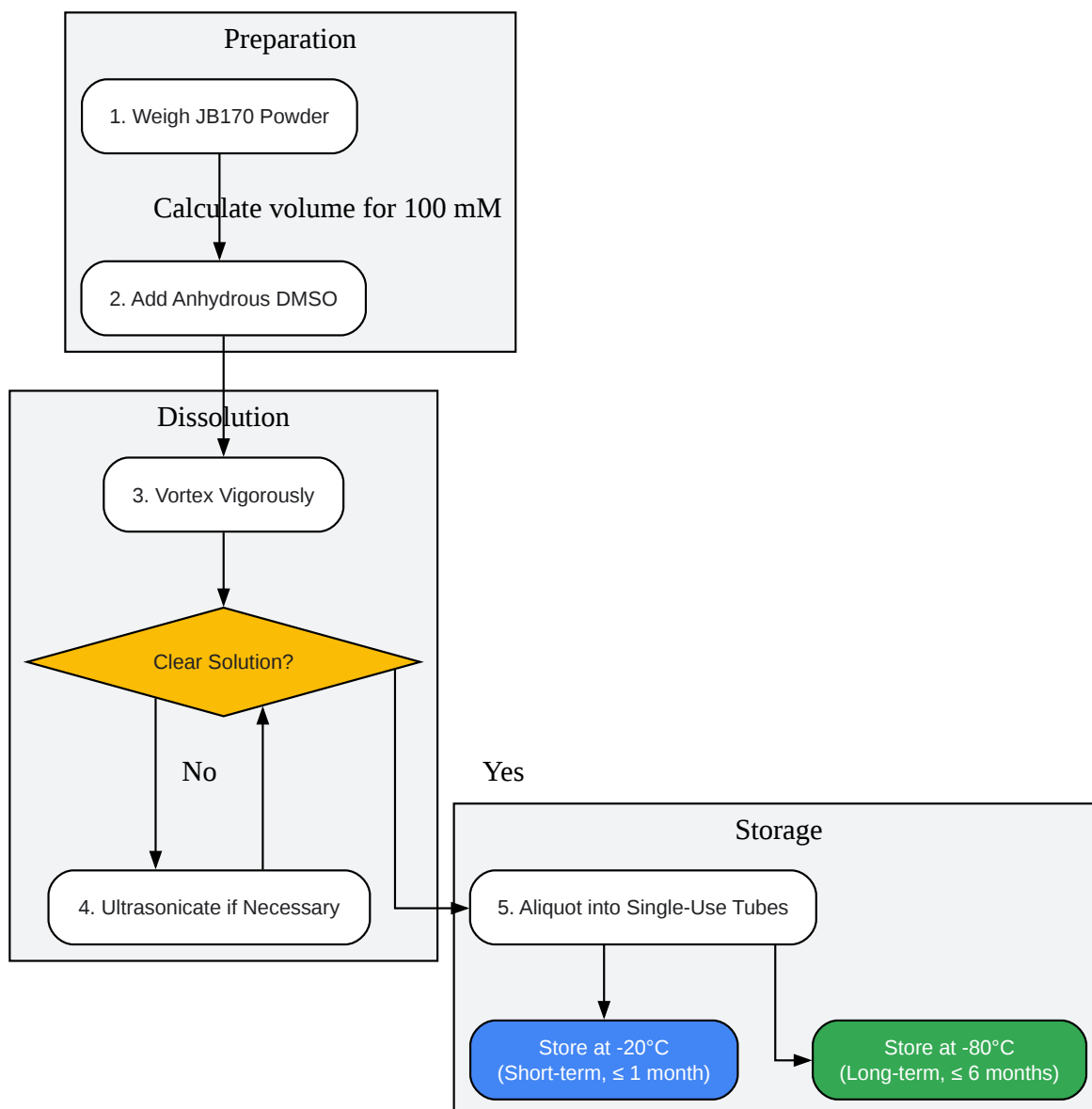
- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing **JB170**:** Accurately weigh the desired amount of **JB170** powder using a calibrated analytical balance.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the **JB170** powder to achieve a final concentration of 100 mM.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the solute is not fully dissolved, place the tube or vial in an ultrasonic water bath and sonicate until the solution is clear and free of particulates.[\[1\]](#)
- **Aliquotting:** To avoid repeated freeze-thaw cycles which can lead to product degradation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
[\[2\]](#)
- **Storage:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#) When stored at -80°C, it is

recommended to use the solution within 6 months.^[1]^[2]

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **JB170** and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for **JB170** for comprehensive safety information.

Visualized Workflow: Stock Solution Preparation



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Caption: Workflow for **JB170** stock solution preparation.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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